

Technical Support Center: Diethylene Glycol (DEG) Purification

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Compound of Interest

Compound Name: Diethylene Glycol

CAS No.: 111-46-6

Cat. No.: B1670532

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Ticket ID: DEG-VAC-DIST-001 Assigned Specialist: Dr. A. Vance, Senior Application Scientist
Status: Open Topic: Purification of **Diethylene Glycol** by Vacuum Distillation

Introduction

Welcome to the Advanced Separation Technologies Support Center. You have requested a protocol for the purification of **Diethylene Glycol (DEG)**. Commercial DEG often contains water, ethylene glycol (EG), triethylene glycol (TEG), and oxidative decomposition products (aldehydes/acids). Due to DEG's high boiling point (

at 1 atm) and its susceptibility to thermal decomposition near this temperature, vacuum distillation is the mandatory method for purification.

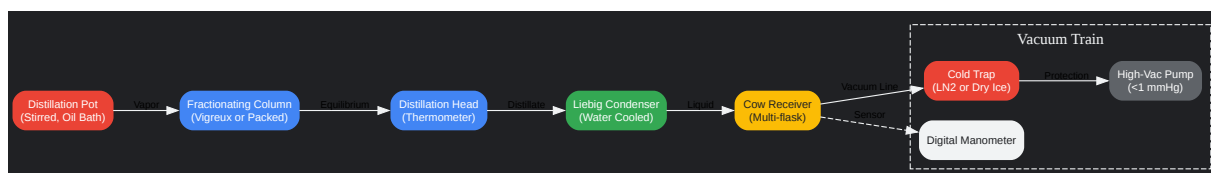
This guide synthesizes standard laboratory protocols with industrial troubleshooting insights to ensure you achieve high-purity (>99.5%) anhydrous DEG safely.

Module 1: Experimental Setup & Pre-Run Checklist

Before initiating the distillation, the apparatus must be configured to minimize pressure drop and maximize separation efficiency.

The Distillation Assembly (Visualization)

The following diagram illustrates the required vacuum train. Note the critical placement of the cold trap to protect your pump from glycol contamination and the manometer for real-time pressure monitoring.



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Figure 1: Vacuum distillation schematic.[1] The cold trap is essential to prevent glycol vapors from fouling the vacuum pump oil.

Pre-Run Checklist

- **Vacuum Integrity:** The system must hold a stable vacuum (<10 mmHg) before heating. Leaks will cause oxidation (yellowing) of the DEG.
- **Stirring:** Vigorous magnetic stirring is required to prevent "bumping" (superheating).
- **Insulation:** The column should be insulated (silvered vacuum jacket or glass wool) to maintain adiabatic conditions.

Module 2: The Purification Protocol

Warning: DEG begins to decompose thermally at approximately 170°C .
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[2] You must lower the pressure sufficiently to keep the pot temperature well below this threshold.

Step-by-Step Procedure

- Degassing:
 - Charge the flask with commercial DEG.
 - Apply vacuum gradually at room temperature to remove dissolved gases.
 - Why? Dissolved oxygen promotes decomposition; rapid degassing at high heat causes violent bumping.
- Water Removal (The Forerun):
 - Heat the oil bath. The first fraction will be water (and potentially some Ethylene Glycol).[3]
 - Observation: The temperature at the head will remain low () while water distills off.
 - Action: Discard this fraction until the head temperature rises sharply.
- Main Fraction Collection:
 - Adjust the vacuum to maintain a steady boil. Refer to the table below for target temperatures.
 - Collect the fraction that distills at a constant temperature ().
 - Target: Clear, viscous, colorless liquid.
- Shutdown:
 - Remove heat source.[4]
 - Allow the flask to cool under vacuum to

- Backfill with dry nitrogen (do not use air/oxygen).

Pressure-Temperature Correlation Data

Use this table to determine your target head temperature based on your pump's capacity.

Pressure (mmHg)	Approx. ^{[1][2][5][4][6]} Boiling Point ()	Notes
760 (Atm)	245.0	Avoid: High risk of decomposition.
100	~175.0	Acceptable, but requires high bath temp.
20	~145.0	Recommended operational range.
10	~134.0	Ideal for high purity.
1	~100.0	Requires high-vacuum equipment.

Module 3: Troubleshooting Center (FAQs)

Q1: My distillate is turning yellow. What is happening? A: Yellowing indicates oxidation or thermal decomposition.

- Cause 1: Air leak in the system. Glycols oxidize rapidly to aldehydes at high temperatures.
- Cause 2: Pot temperature exceeded
- Fix: Check all grease joints. Increase vacuum depth to lower the boiling point. Ensure you cool under nitrogen, not air.

Q2: The head temperature is fluctuating wildly. A: This suggests "bumping" or poor reflux equilibrium.

- Fix: Ensure vigorous stirring. If using a packed column, you may be flooding it (heating too fast). Reduce bath temperature slightly.

Q3: I cannot separate Ethylene Glycol (EG) from DEG. A: EG (BP

) and DEG (BP

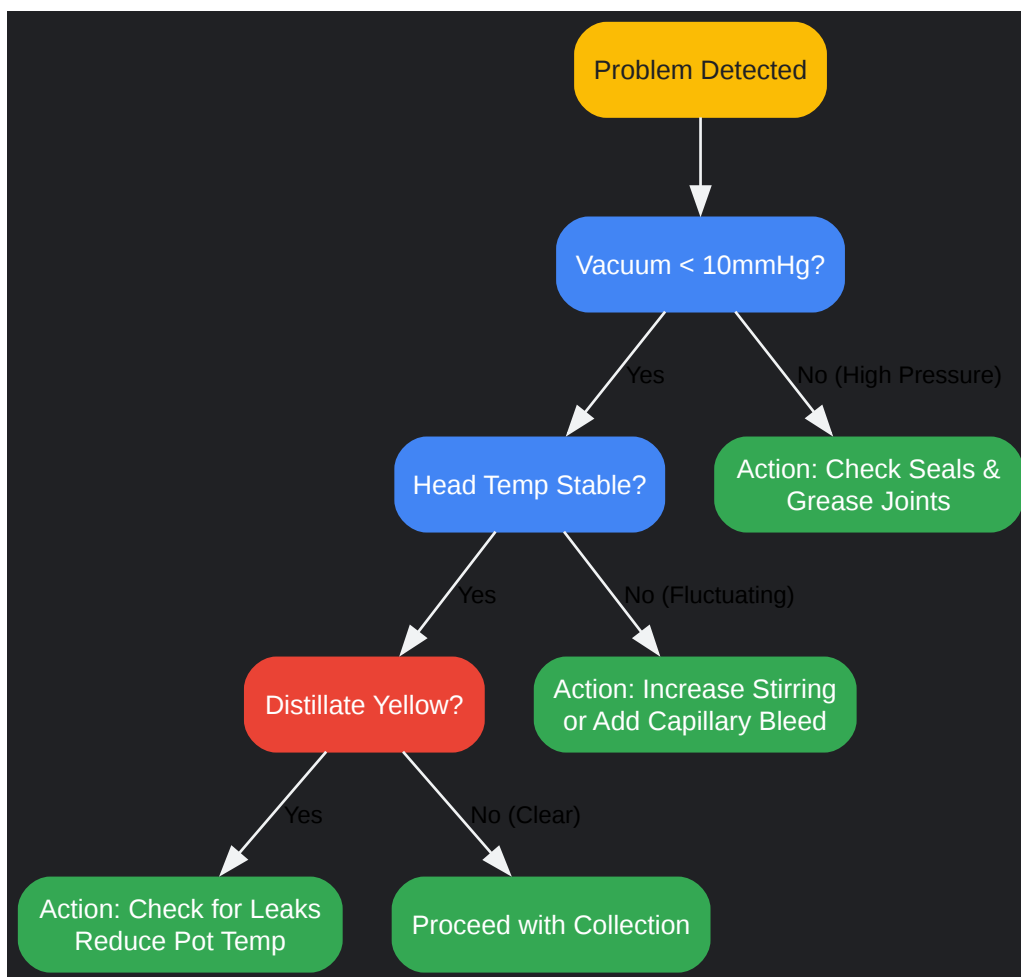
) have a

difference at atm, but this narrows under vacuum.

- Fix: Use a fractionating column (e.g., Vigreux or Rashig rings) rather than a simple still head. Discard a larger "inter-fraction" between the low-boiling EG and the main DEG fraction.

Troubleshooting Logic Tree

Use this decision matrix to diagnose active distillation issues.



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Figure 2: Diagnostic logic for common vacuum distillation failures.

Module 4: Quality Control & Validation

Once collected, the purity of the DEG must be validated. Relying solely on boiling point is insufficient.

- Refractive Index (RI):
 - Standard: $n_D^{20} = 1.45110$ (at 20°C).
 - Interpretation: Lower values usually indicate water contamination (see Table 1).
- Karl Fischer Titration:
 - The gold standard for water content. Target is $< 0.01\%$ water.
- Gas Chromatography (GC):
 - Run on a polar column (e.g., PEG/Wax). This will separate EG, DEG, and TEG to confirm the absence of homologous glycols.

References

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- MEGlobal. **Diethylene Glycol** Physical Properties. (Source for boiling point/pressure data and decomposition thresholds).

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